

Application Notes and Protocols for Microwave-Assisted Dyeing using Disperse Yellow 211

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Compound of Interest

Compound Name: Disperse yellow 211

CAS No.: 86836-02-4

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These application notes provide a detailed overview and experimental protocols for the microwave-assisted dyeing of polyester fabrics using **Disperse Yellow 211**. This method offers a more sustainable and efficient alternative to conventional dyeing processes, reducing time, energy consumption, and environmental impact.

Introduction

Disperse Yellow 211 is a disperse dye primarily used for dyeing synthetic fibers like polyester. [1][2][3] Microwave-assisted dyeing is an advanced technique that utilizes microwave energy to accelerate the dyeing process. [4][5][6] This method promotes faster and more uniform heating, leading to enhanced dye uptake and improved color characteristics on the fabric. [4][5][7] The application of microwave irradiation has been shown to significantly improve the color strength and fastness properties of **Disperse Yellow 211** on polyester fabric under milder conditions than traditional high-temperature methods. [7][8][9][10]

Principle of Microwave-Assisted Dyeing

Conventional dyeing relies on thermal conduction to heat the dye bath, which is a relatively slow process. Microwave heating, in contrast, involves the direct absorption of electromagnetic energy by polar molecules (like water and dye molecules) in the dye bath.[4] This leads to rapid and uniform heating throughout the volume of the liquid.[5] The accelerated molecular motion and increased kinetic energy enhance the diffusion of dye molecules into the fiber structure, resulting in a faster and more efficient dyeing process.[4][5]

Experimental Data Summary

The following tables summarize the optimized conditions and resulting colorfastness properties for the microwave-assisted dyeing of polyester with **Disperse Yellow 211**, based on the findings from Adeel et al. (2018).[7][8][9][10]

Table 1: Optimized Microwave-Assisted Dyeing Parameters

Parameter	Condition 1	Condition 2
pH	8	11
Microwave Irradiation Time (Fabric & Dye Solution)	6 minutes	6 minutes
Dyeing Temperature	90°C	70°C
Dyeing Time	40 minutes	35 minutes
Dispersant Concentration	2 g / 100 mL	1 g / 100 mL
Dye Bath Volume	70 mL	50 mL

Table 2: Colorfastness Properties under Optimized Conditions

Fastness Property	Condition 1 (pH 8)	Condition 2 (pH 11)
Light Fastness	Good to Excellent	Good to Excellent
Wash Fastness	Good to Excellent	Good to Excellent
Rubbing Fastness	Good to Excellent	Good to Excellent

Experimental Protocols

This section provides detailed protocols for the microwave-assisted dyeing of polyester fabric with **Disperse Yellow 211**.

Materials and Equipment

- Fabric: 100% Polyester fabric
- Dye: **Disperse Yellow 211** (C.I. No. 12755)[8][11]
- Chemicals: Dispersing agent, Acetic acid and Sodium hydroxide (for pH adjustment)
- Equipment: Laboratory-grade microwave oven, beakers, graduated cylinders, pH meter, thermometer, magnetic stirrer, and hot plate.

Preparation of Dye Solution

- Weigh the required amount of **Disperse Yellow 211** dye powder.
- Prepare a stock solution of the dye by pasting it with a small amount of water and then adding the required volume of distilled water.
- Add the specified concentration of the dispersing agent to the dye solution.
- Adjust the pH of the dye bath to the desired value (e.g., pH 8 or 11) using acetic acid or sodium hydroxide.

Microwave Pre-treatment of Fabric and Dye Solution

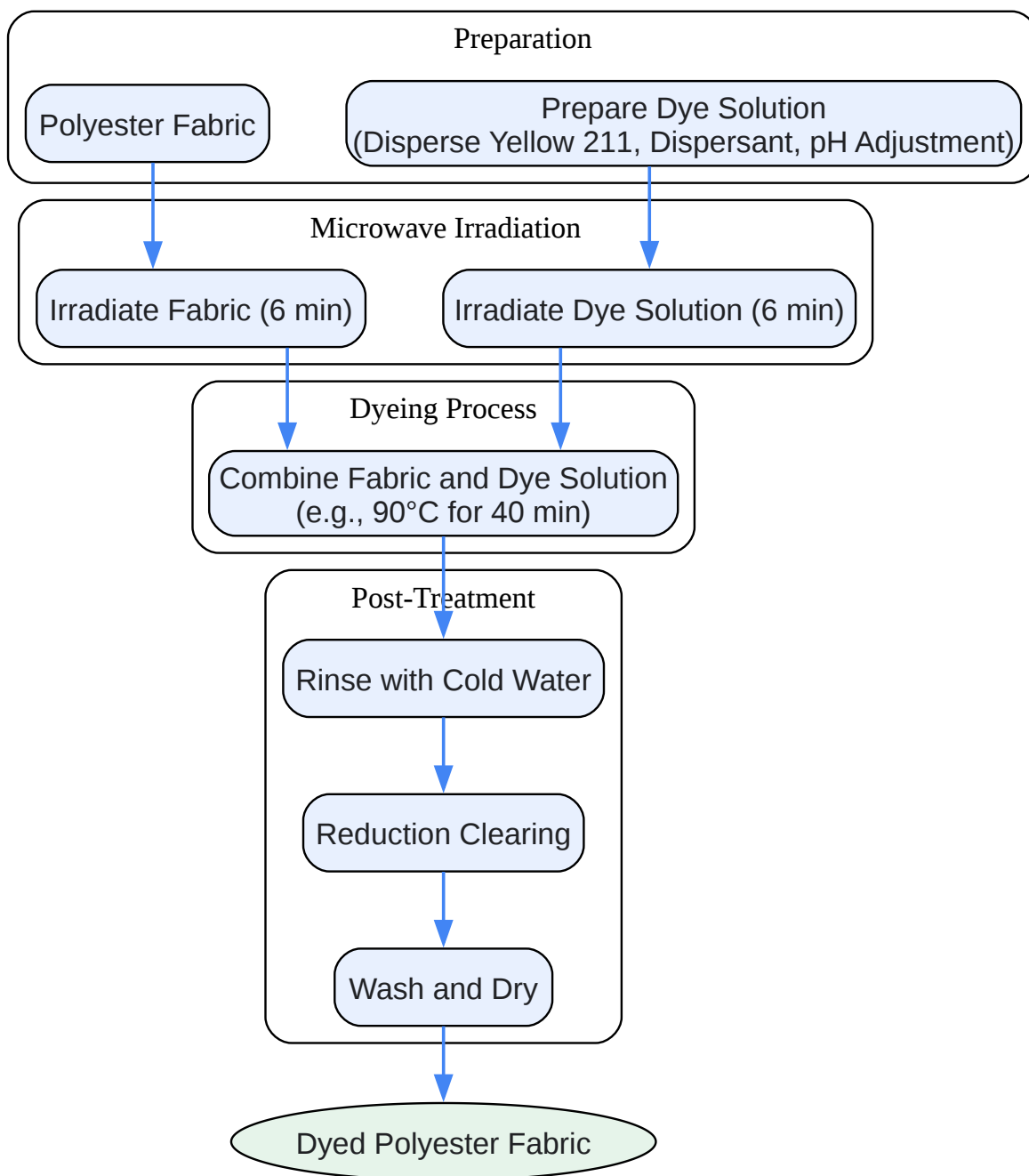
- Immerse the polyester fabric sample in a beaker containing distilled water.
- Place the fabric sample and the prepared dye solution separately into the microwave oven.
- Irradiate both the fabric and the dye solution with microwaves for a specified duration (e.g., 6 minutes).[7][8][9]

Dyeing Procedure

- After microwave irradiation, transfer the pre-treated dye solution to a larger beaker.
- Add the pre-treated polyester fabric to the dye bath.
- Place the beaker on a hot plate with a magnetic stirrer to ensure uniform temperature and dye distribution.
- Heat the dye bath to the target temperature (e.g., 90°C or 70°C) and maintain it for the specified duration (e.g., 40 minutes or 35 minutes).^{[7][8][9]}
- After dyeing, remove the fabric from the dye bath and rinse it thoroughly with cold water.
- Perform a reduction clearing process to remove any unfixed dye from the fabric surface. This is typically done by treating the fabric in a solution containing sodium hydrosulfite and sodium hydroxide.
- Finally, wash the fabric with a neutral detergent and air dry.

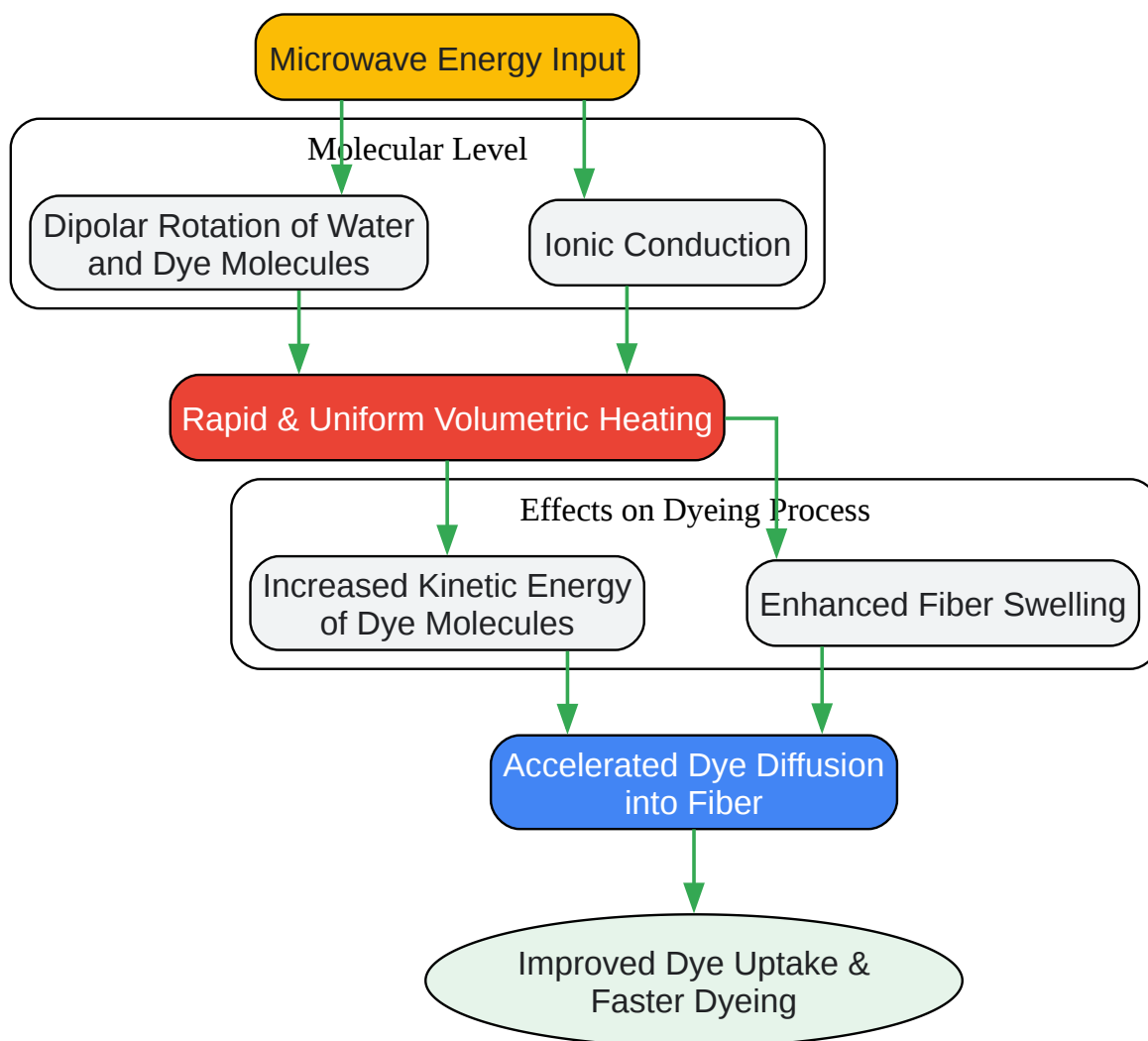
Visualizations

The following diagrams illustrate the experimental workflow and the underlying mechanism of microwave-assisted dyeing.



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Caption: Experimental workflow for microwave-assisted dyeing of polyester.



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Caption: Mechanism of microwave heating in the dyeing process.

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